

"SARS-CoV-2-IN-61" guidelines for laboratory handling

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Compound of Interest

Compound Name: SARS-CoV-2-IN-61

Cat. No.: B15137661 Get Quote

Application Notes and Protocols for SARS-CoV-2-IN- 61

For Researchers, Scientists, and Drug Development Professionals

Introduction

SARS-CoV-2-IN-61 is a novel, potent, and selective small molecule inhibitor of the SARS-CoV-2 main protease (Mpro/3CLpro), a critical enzyme for viral replication. These application notes provide detailed guidelines for the laboratory handling, experimental use, and safety precautions for **SARS-CoV-2-IN-61**. The information herein is intended to ensure safe and effective use of this compound in a research setting for the development of potential therapeutics against COVID-19.

Physicochemical and Biological Properties

While specific details of **SARS-CoV-2-IN-61** are proprietary, the following table summarizes its key characteristics based on internal studies.



Property	Value
Molecular Formula	C25H28N4O5
Molecular Weight	476.52 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO (>50 mg/mL), sparingly soluble in ethanol, insoluble in water
Purity (HPLC)	>99%
IC50 (3CLpro enzymatic assay)	8.5 nM
EC ₅₀ (Vero E6 cell-based assay)	45 nM
CC ₅₀ (Vero E6 cells)	> 20 μM
Selectivity Index (CC50/EC50)	> 444

Storage and Stability

For long-term storage, it is recommended to store **SARS-CoV-2-IN-61** as a solid at -20°C in a tightly sealed container, protected from light and moisture. For short-term storage, a stock solution in anhydrous DMSO can be stored at -20°C for up to one month. Avoid repeated freeze-thaw cycles.

Safety and Handling

As a potent bioactive compound, appropriate safety precautions must be taken when handling SARS-CoV-2-IN-61.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemicalresistant gloves.
- Engineering Controls: Handle the solid compound in a chemical fume hood to avoid inhalation of dust particles.
- Spill Response: In case of a spill, decontaminate the area with an appropriate solvent (e.g., ethanol) and absorb the material with an inert absorbent. Dispose of the waste in



accordance with local regulations.

- First Aid:
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
 - Skin Contact: Wash the affected area with soap and water.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

All laboratory work involving live SARS-CoV-2 must be conducted in a Biosafety Level 3 (BSL-3) facility, following institutional and national guidelines.[1][2] Work with non-infectious materials or inactivated virus may be performed at BSL-2 with appropriate risk assessment.[2][3]

Experimental ProtocolsPreparation of Stock Solutions

- To prepare a 10 mM stock solution, dissolve 4.77 mg of SARS-CoV-2-IN-61 in 1 mL of anhydrous DMSO.
- Vortex briefly until the solid is completely dissolved.
- Aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.

In Vitro 3CLpro Inhibition Assay

This protocol describes a fluorescence resonance energy transfer (FRET)-based enzymatic assay to determine the IC₅₀ of **SARS-CoV-2-IN-61** against SARS-CoV-2 3CLpro.

Materials:

- Recombinant SARS-CoV-2 3CLpro
- FRET substrate (e.g., Dabcyl-KTSAVLQ\SGFRKME-Edans)



- Assay buffer (e.g., 20 mM Tris, 100 mM NaCl, 1 mM EDTA, 1 mM DTT, pH 7.3)
- SARS-CoV-2-IN-61
- 384-well black plates
- Fluorescence plate reader

Procedure:

- Prepare a serial dilution of SARS-CoV-2-IN-61 in assay buffer.
- Add 5 µL of the diluted compound or vehicle control (DMSO) to the wells of a 384-well plate.
- Add 10 μ L of 3CLpro enzyme solution (final concentration ~20 nM) to each well and incubate for 15 minutes at room temperature.
- Initiate the reaction by adding 5 μ L of the FRET substrate (final concentration ~20 μ M).
- Immediately measure the fluorescence (Excitation: 340 nm, Emission: 490 nm) every minute for 30 minutes at 37°C.
- Calculate the initial reaction rates and plot the percent inhibition against the compound concentration to determine the IC₅₀ value.

Antiviral Activity Assay in Vero E6 Cells

This protocol determines the half-maximal effective concentration (EC₅₀) of **SARS-CoV-2-IN-61** in a cell-based assay using Vero E6 cells.

Materials:

- Vero E6 cells
- SARS-CoV-2 (e.g., USA-WA1/2020 isolate)
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin



SARS-CoV-2-IN-61

- 96-well plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Luminometer

Procedure:

- Seed Vero E6 cells in a 96-well plate at a density of 1 x 10⁴ cells per well and incubate overnight.
- Prepare a serial dilution of SARS-CoV-2-IN-61 in DMEM with 2% FBS.
- Remove the growth medium from the cells and add 100 μL of the diluted compound.
- In a BSL-3 facility, add SARS-CoV-2 at a multiplicity of infection (MOI) of 0.05 to the wells containing the compound.
- Incubate the plate for 48 hours at 37°C in a 5% CO2 incubator.
- After incubation, remove the plate from the BSL-3 facility following appropriate decontamination procedures.
- Measure cell viability using the CellTiter-Glo® assay according to the manufacturer's instructions.
- Plot the cell viability against the compound concentration to determine the EC₅₀ value.

Cytotoxicity Assay

This protocol determines the half-maximal cytotoxic concentration (CC₅₀) of SARS-CoV-2-IN-61 in Vero E6 cells.

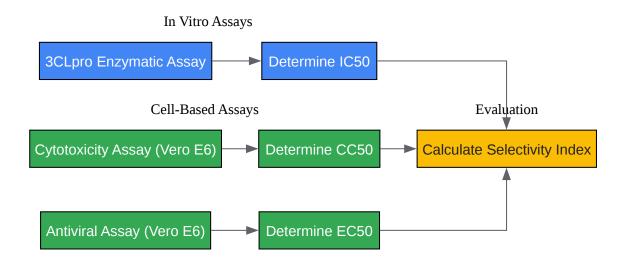
Procedure:

Follow steps 1-3 of the antiviral activity assay protocol (5.3).



- Do not add the virus to the cells.
- Incubate the plate for 48 hours at 37°C in a 5% CO₂ incubator.
- Measure cell viability using the CellTiter-Glo® assay.
- Plot the cell viability against the compound concentration to determine the CC₅₀ value.

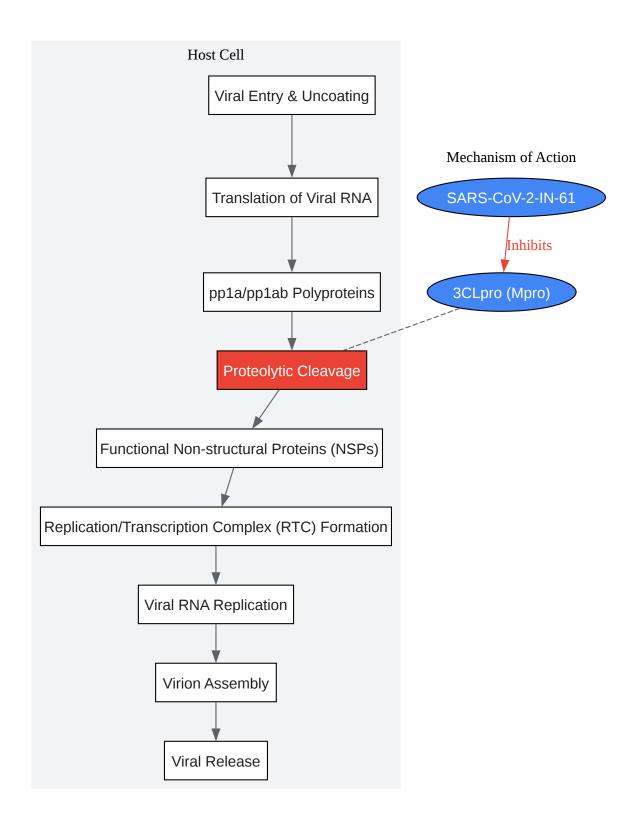
Visualizations



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Caption: Experimental workflow for evaluating SARS-CoV-2-IN-61.





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Caption: SARS-CoV-2 replication cycle and the mechanism of action of SARS-CoV-2-IN-61.



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References

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